

Application Notes: Octol in Shaped Charge Munition Design

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Compound of Interest

Compound Name: Octol

Cat. No.: B13765986

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Introduction

Octol is a high-performance, melt-castable explosive widely utilized in military applications, particularly in the design of shaped charge warheads for anti-tank guided missiles and other precision munitions.[1][2] It is a composite explosive, primarily consisting of HMX (High Melting Explosive, Cyclotetramethylene tetranitramine) and TNT (Trinitrotoluene).[1][3] The primary advantage of **Octol** lies in its ability to significantly reduce the required size and weight of an explosive charge while maintaining high effectiveness.[1] This is a critical consideration in the design of modern guided weapons, as a lighter warhead contributes to a superior power-to-weight ratio, resulting in a higher velocity missile with an extended range and shorter flight time.[1]

These application notes provide a detailed overview of **Octol**'s properties, its role in shaped charge design, and standardized protocols for its evaluation.

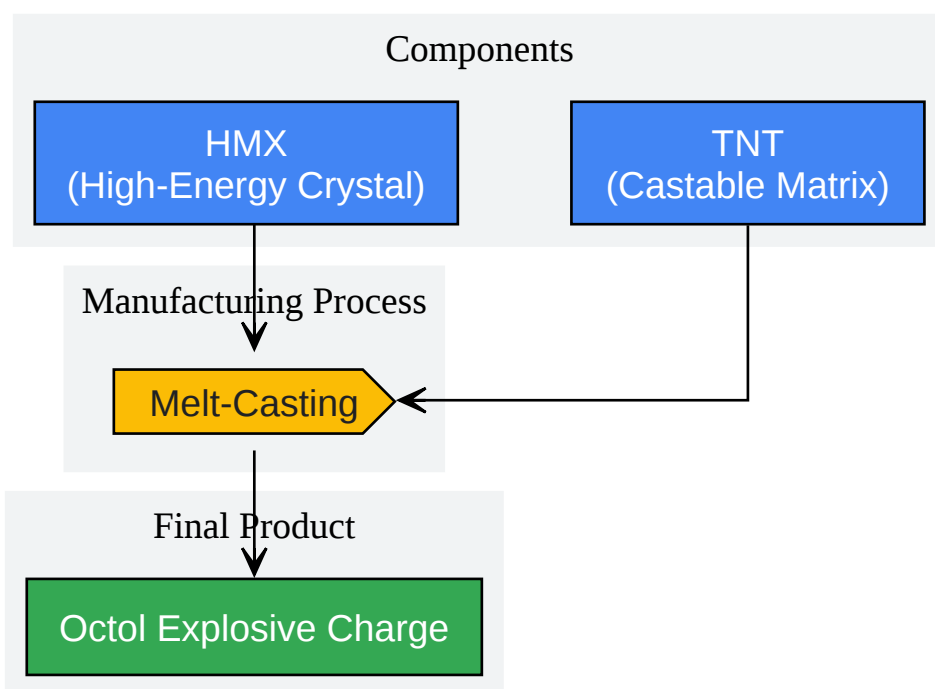
Composition and Formulations

Octol is an "alloyed" explosive, where HMX powders are mixed with molten TNT, which acts as a castable binder.[4] This melt-cast process allows for the precise manufacturing of explosive charges with uniform density and performance. While several formulations exist to manage viscosity during loading, two are most common.[5]

Table 1: Common **Octol** Formulations

Formulation	HMX (% by weight)	TNT (% by weight)
Octol 70/30	70%	30%
Octol 75/25	75%	25%

Note: Some formulations may include small percentages of other substances, such as RDX, to modify properties.[4]



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Caption: Logical relationship of **Octol**'s primary components.

Physical and Explosive Properties

The effectiveness of a shaped charge is highly dependent on the properties of the explosive fill. Key parameters include high density, detonation velocity, and detonation pressure. **Octol** is engineered to optimize these characteristics. The high detonation velocity of HMX is a primary contributor to **Octol**'s superior performance compared to TNT- or RDX-based explosives like Composition B.[1]

Table 2: Comparative Properties of Military Explosives

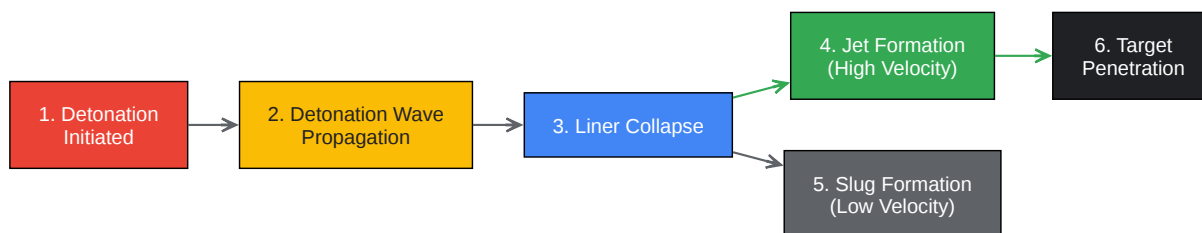
Explosive	Composition	Density (g/cm ³)	Detonation Velocity (m/s)	Detonation Pressure (kbars)
Octol	HMX/TNT (75/25)	1.80	8,300	310
LX-14	HMX/Estane	1.835	8,830	358
Composition B	RDX/TNT (60/40)	1.72	7,900	268
Pentolite	PETN/TNT (50/50)	1.67	7,470	233
TNT	Trinitrotoluene	1.61	6,900	194

Data sourced from Simon and DiPersio (1971), as presented in a DTIC report.[\[6\]](#)

Application in Shaped Charge Design

A shaped charge focuses the energy of an explosion to create a high-velocity jet of metal, capable of penetrating thick armor.[\[7\]](#) The device consists of a high-explosive charge with a conical or specially shaped hollow, which is lined with a dense material, typically copper.[\[8\]](#)

Upon detonation, the explosive pressure collapses the liner onto its central axis, forming and projecting a hypervelocity jet.[\[7\]](#) The performance of this jet is directly related to the explosive's properties. **Octol**'s high detonation pressure and velocity create ideal conditions for collapsing the metallic liner efficiently, resulting in a coherent, high-velocity jet with significant penetration capability.[\[6\]](#)



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Caption: Simplified workflow of shaped charge jet formation.

Experimental Protocols for Performance Evaluation

Evaluating the performance of **Octol** in a shaped charge design requires rigorous experimental testing. The following are generalized protocols for key performance assessments.

Protocol: Shaped Charge Static Fire Test for Penetration Measurement

Objective: To determine the penetration capability of an **Octol**-filled shaped charge against a standardized armor target.

Materials:

- **Octol**-filled shaped charge munition.
- Rolled Homogeneous Armor (RHA) steel target of sufficient thickness.
- Detonator and firing system.
- Standoff fixture to hold the charge at a precise distance from the target.
- High-speed camera (optional).
- Calipers or depth gauge for measurement.

Methodology:

- **Preparation:** Secure the test area and ensure all safety protocols are followed.
- **Target Setup:** Position the RHA target plate securely. The target face should be perpendicular to the expected jet trajectory.
- **Charge Mounting:** Mount the shaped charge in the standoff fixture. The standoff distance (distance from the base of the liner to the target) is a critical parameter and must be set to the design specification (e.g., 2.5 times the charge diameter).
- **Initiation System:** Connect the detonator to the firing system according to standard operating procedures.
- **Detonation:** Clear the area and detonate the charge remotely. If using a high-speed camera, ensure it is triggered correctly.
- **Post-Firing Analysis:** After a safe interval, inspect the target.
- **Measurement:** Measure the depth of the penetration channel in the RHA target using calipers or a depth gauge. Record the entrance hole diameter and any observable effects.
- **Data Collection:** Repeat the test multiple times (typically 3-5) to ensure statistical reliability. Document all parameters for each shot, including standoff, ambient temperature, and penetration depth.

Protocol: Jet Velocity Measurement using Flash X-Ray Radiography

Objective: To measure the velocity of the shaped charge jet tip using a flash X-ray system.

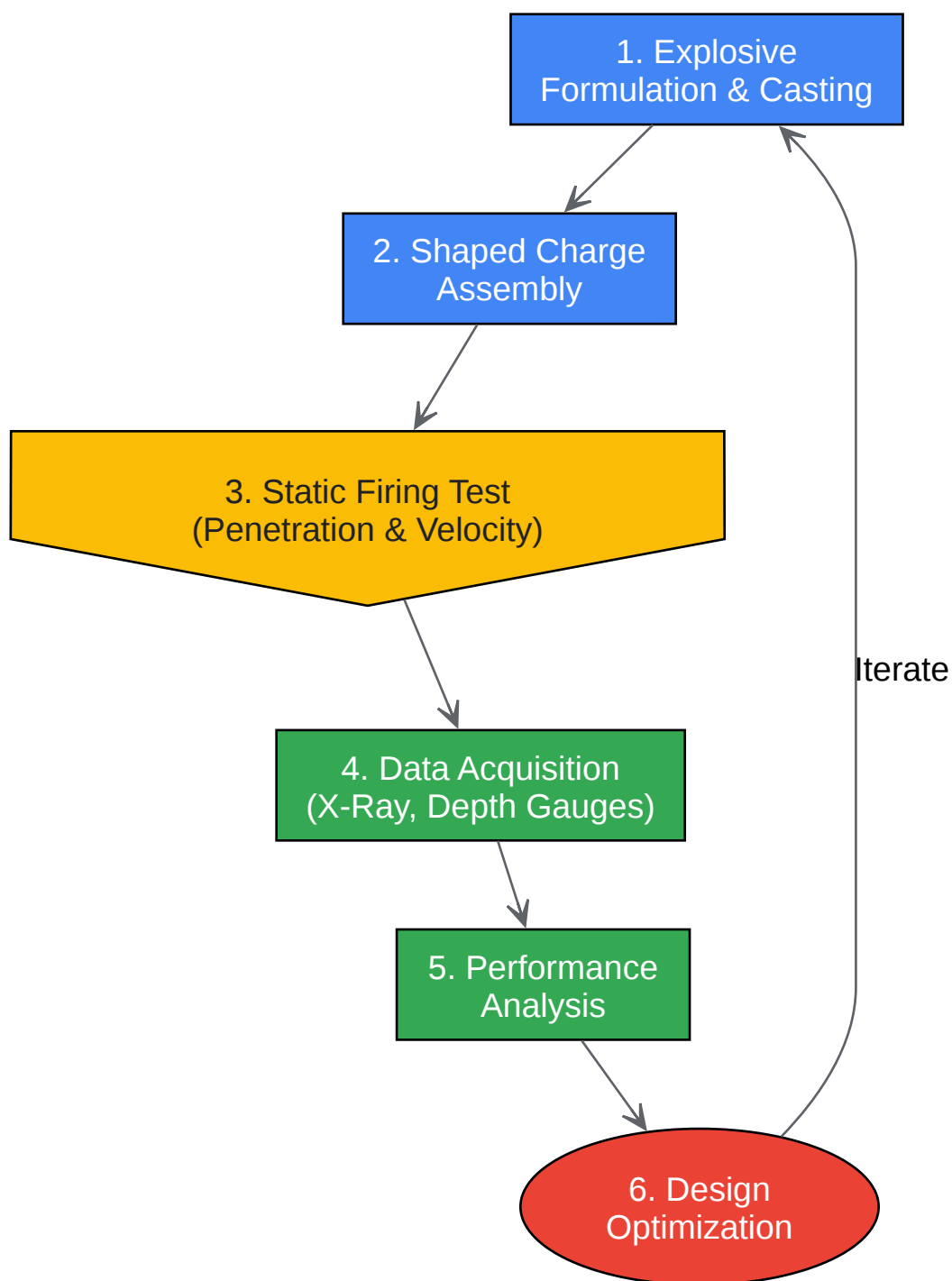
Materials:

- **Octol**-filled shaped charge munition.
- Detonator and firing system.
- Dual-head flash X-ray system (e.g., TITAN L3).[9]

- Scintillator screens and protected digital imaging plates or film.
- Timing and triggering system to synchronize the X-ray pulses with the jet's flight.
- Witness plates or a velocity measurement apparatus (e.g., VOD 812).[9]

Methodology:

- **System Calibration:** Calibrate the timing system to ensure precise delay settings for the X-ray pulses.
- **Charge Setup:** Position the shaped charge on a test stand within the X-ray field of view.
- **X-Ray and Detector Placement:** Position the two X-ray heads perpendicular to the jet's path, separated by a known distance. Place the imaging plates opposite the heads.
- **Timing Calculation:** Calculate the expected time for the jet to travel between the two X-ray beams based on theoretical performance. Set the time delay between the two X-ray pulses accordingly.
- **Detonation:** Arm the system and detonate the charge. The timing system will trigger the X-ray heads to fire sequentially as the jet passes.
- **Image Analysis:** Develop or process the radiographic images. The two images will show the jet at two distinct points in time and space.
- **Velocity Calculation:** Measure the distance the jet tip traveled between the two exposures. Divide this distance by the known time delay between the X-ray pulses to calculate the jet tip velocity.
- **Validation:** Compare the radiographic results with data from any other velocity measurement tools used, such as witness plates.[9]



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Caption: Experimental workflow for shaped charge evaluation.

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References

- 1. Octol - Wikipedia [en.wikipedia.org]
- 2. parchem.com [parchem.com]
- 3. psemc.com [psemc.com]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. Shaped charge - Wikipedia [en.wikipedia.org]
- 8. explosives.net [explosives.net]
- 9. Effect of explosives charges types on the jet characteristics, penetration performance and fragmentation patterns of shaped charges - PMC [pmc.ncbi.nlm.nih.gov]
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